

Application Notes and Protocols: Calcium Dodecanoate as an Anti-Caking Agent in Powders

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calciumdodecanoate*

Cat. No.: *B13835039*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

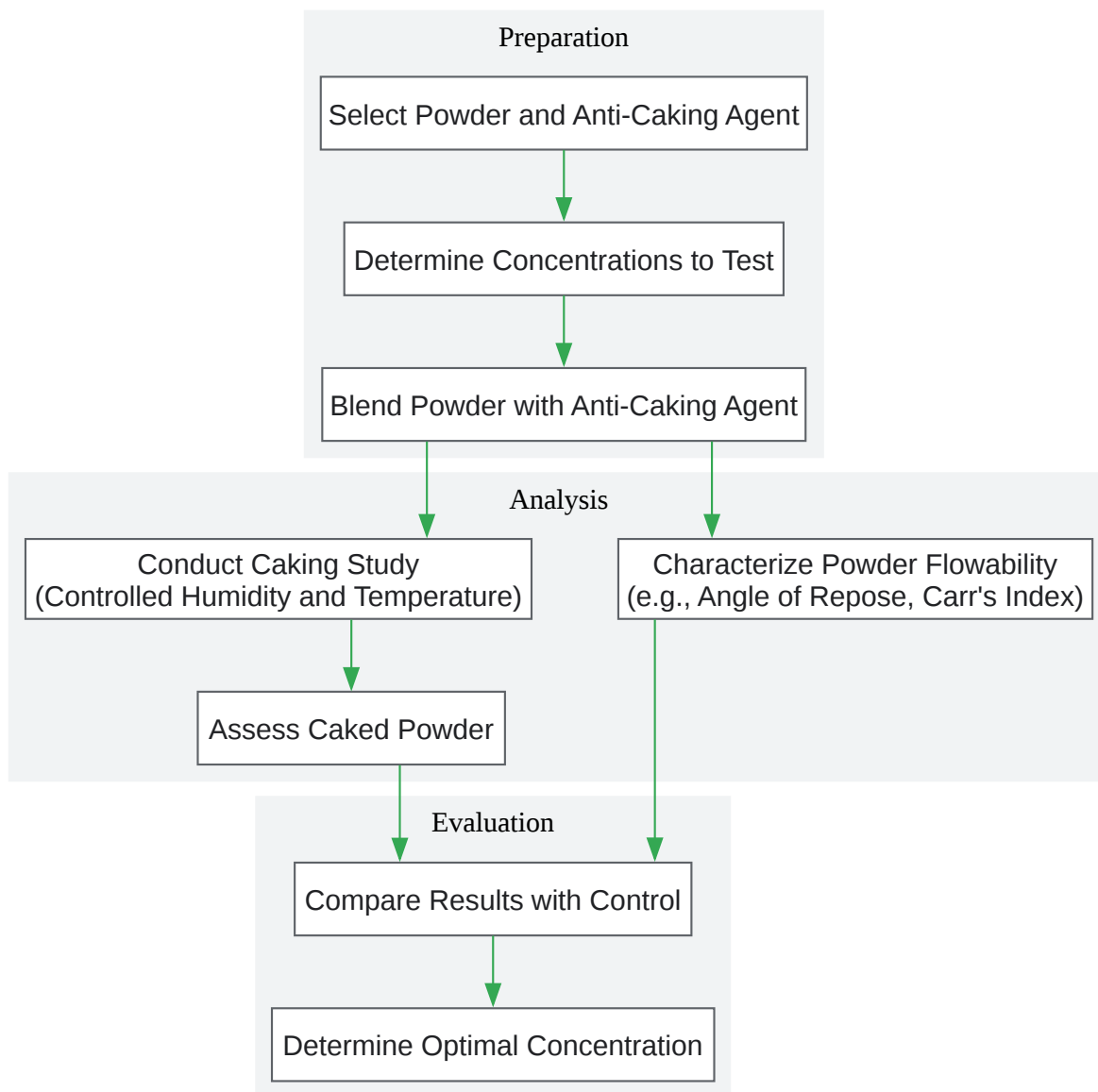
Calcium dodecanoate, also known as calcium laurate, is the calcium salt of dodecanoic acid (lauric acid).^{[1][2]} It is a fine, white powder with excellent lubricant and water-repellent properties.^{[3][4]} These characteristics make it a highly effective anti-caking agent in various powdered products, including those in the food, pharmaceutical, and cosmetic industries.^{[4][5]} In the European Union, it is designated by the E-number E470a. This document provides detailed application notes and protocols for utilizing calcium dodecanoate to prevent powder agglomeration and improve flowability.

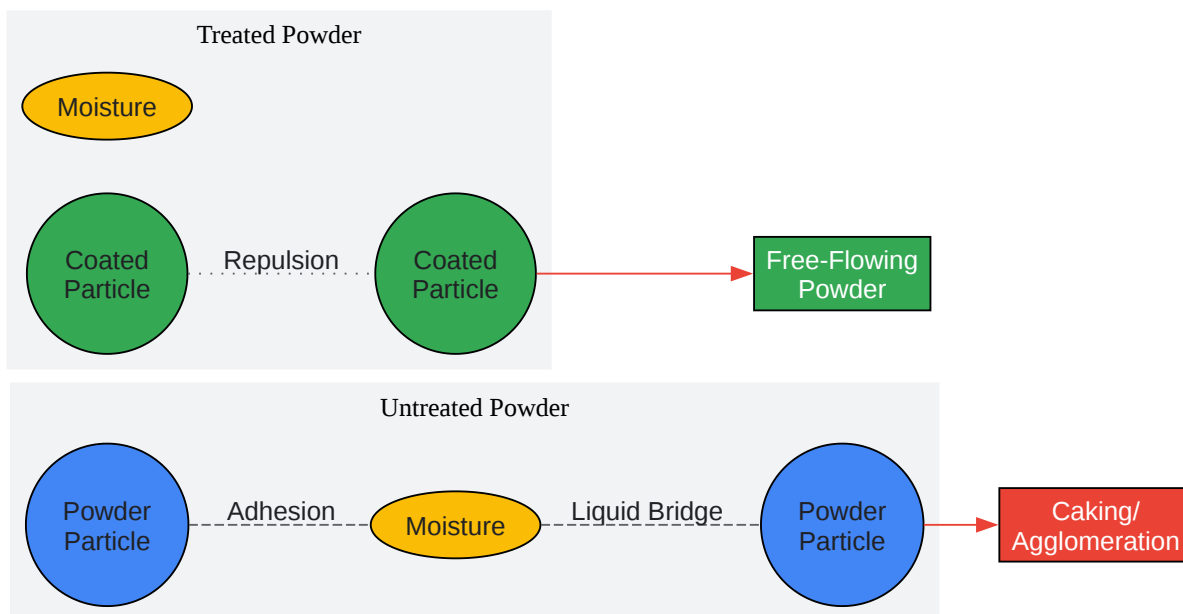
Principal of Anti-Caking Action:

Calcium dodecanoate functions primarily by coating individual particles of a powder. This coating imparts a degree of hydrophobicity, preventing the absorption of ambient moisture which is a primary cause of caking. Additionally, the coating reduces interparticle friction and van der Waals forces, allowing particles to move more freely past one another. This dual action not only prevents the formation of lumps but also enhances the overall flow properties of the powder.

Logical Workflow for Evaluating Anti-Caking Agent Efficacy

The following diagram outlines the typical workflow for assessing the effectiveness of an anti-caking agent like calcium dodecanoate.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effect of pH on Bactericidal Activities of Calcium Laurate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. epj-conferences.org [epj-conferences.org]
- 3. nbinno.com [nbinno.com]
- 4. researchgate.net [researchgate.net]

- 5. The Effect of Lubricants on Powder Flowability for Pharmaceutical Application - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Calcium Dodecanoate as an Anti-Caking Agent in Powders]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13835039#how-to-use-calcium-dodecanoate-as-an-anti-caking-agent-in-powders]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com